

# Application Notes and Protocols for 4-Ethyl-2,2,4-trimethylhexane

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## Compound of Interest

Compound Name: **4-Ethyl-2,2,4-trimethylhexane**

Cat. No.: **B14543142**

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Disclaimer: No specific Safety Data Sheet (SDS) for **4-Ethyl-2,2,4-trimethylhexane** could be located. The following information is synthesized from data on structurally similar branched-chain alkanes, such as 2,2,4-trimethylhexane and 2,2,4-trimethylpentane, and should be used as a guideline. Researchers should handle this chemical with caution and refer to the safety data for its isomers and related compounds.

## Hazard Identification

Based on data from similar branched alkanes, **4-Ethyl-2,2,4-trimethylhexane** is anticipated to be classified as a hazardous substance. The primary hazards are associated with its flammability and potential for aspiration toxicity.

GHS Classification (Predicted):

- Flammable Liquids: Category 2[1][2][3]
- Aspiration Hazard: Category 1
- Skin Irritation: Category 2[4][5]
- Specific target organ toxicity — single exposure (Narcotic effects): Category 3[4][5]

Signal Word: Danger

Hazard Statements (Predicted):

- H225: Highly flammable liquid and vapor.[6]
- H304: May be fatal if swallowed and enters airways.[5][6][7]
- H315: Causes skin irritation.[4][5]
- H336: May cause drowsiness or dizziness.[4][5]

Precautionary Statements (Predicted):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7][8]
- P261: Avoid breathing vapors.[5][8]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6][8]
- P331: Do NOT induce vomiting.[6][8]
- P403+P235: Store in a well-ventilated place. Keep cool.[7][8]

Caption: Predicted GHS Hazard Classification.

## Data Presentation

Table 1: Physical and Chemical Properties

| Property          | Value   | Source  |
|-------------------|---|---|
| Molecular Formula | C <sub>11</sub> H <sub>24</sub>                       | -   |
| Molecular Weight  | 156.31 g/mol  | -   |
| Boiling Point     | ~178 °C   | Smolecule   |
| Density           | ~0.767 g/mL at 20 °C                                  | Stenutz, ChemicalBook (for 2,2,4-trimethylhexane) |
| Flash Point       | Likely < 23 °C (Predicted as Flammable Liquid Cat. 2) | GHS Classification[1][2]                          |
| Water Solubility  | Insoluble (predicted)                                 | ChemicalBook (for 2,2,4-trimethylpentane)         |

Table 2: Exposure Limits (Based on similar compounds)

| Substance              | Limit Type | Value   | Jurisdiction |
|------------------------|------------|---------|--------------|
| 2,2,4-Trimethylpentane | TWA        | 300 ppm | ACGIH        |
| n-Nonane (isomer)      | TWA        | 200 ppm | NIOSH        |

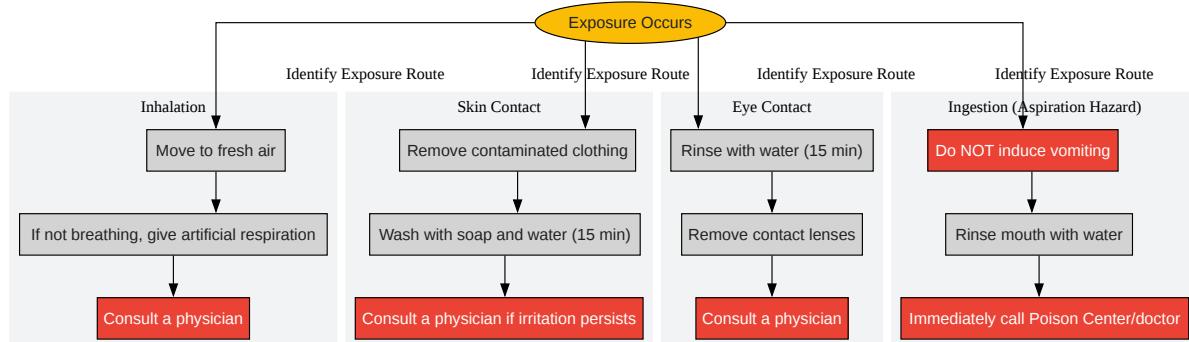
## Experimental Protocols

### Protocol 3.1: First-Aid Measures

General Advice: Move the victim out of the dangerous area. Consult a physician and show this safety information.[7]

- If Inhaled:
  - Move the person into fresh air.
  - If not breathing, give artificial respiration.
  - Consult a physician.[7]

- In Case of Skin Contact:
  - Immediately remove all contaminated clothing.
  - Wash off with soap and plenty of water for at least 15 minutes.
  - Consult a physician if irritation persists.[9]
- In Case of Eye Contact:
  - Rinse thoroughly with plenty of water for at least 15 minutes.
  - Remove contact lenses, if present and easy to do.
  - Consult a physician.
- If Swallowed:
  - Do NOT induce vomiting.[6][7]
  - Rinse mouth with water.
  - Never give anything by mouth to an unconscious person.[7]
  - Immediately call a poison control center or doctor. Aspiration of hydrocarbons can cause severe lung damage.[10][11]



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Caption: First-Aid Decision Workflow.

#### Protocol 3.2: Accidental Release Measures (Spill Handling)

- Evacuation and Ventilation:
  - Ensure adequate ventilation.
  - Evacuate personnel from the spill area.
  - Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[9\]](#)
- Personal Protection:
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a flame-retardant lab coat.[\[12\]](#)[\[13\]](#)[\[14\]](#) For large spills, respiratory protection may be necessary.

- Containment and Cleanup:
  - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
  - Use non-sparking tools to collect the absorbed material.[9]
  - Place the waste in a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.

#### Protocol 3.3: Handling and Storage

- Handling:
  - Handle in a well-ventilated area, preferably in a chemical fume hood.
  - Keep away from sources of ignition.[13]
  - Ground and bond containers when transferring material to prevent static discharge.[9]
  - Avoid contact with skin and eyes and inhalation of vapor.[7]
  - Use non-sparking tools.[13]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[7]
  - Keep containers tightly closed.[7]
  - Store in a designated flammable liquid storage cabinet.
  - Keep away from incompatible materials such as strong oxidizing agents.[9]

#### Protocol 3.4: Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[13][15]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a flame-retardant lab coat or coveralls.[14][15]
- Respiratory Protection: Use in a well-ventilated area. If engineering controls are insufficient, a respirator with an appropriate filter for organic vapors should be used.[12]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[16]

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